

Navigating the Solubility Landscape of Methyl 5-acetamido-2-hydroxybenzoate: A Technical Guide

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Compound of Interest

Compound Name: *Methyl 5-acetamido-2-hydroxybenzoate*

Cat. No.: *B1349585*

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This technical guide provides an in-depth analysis of the solubility characteristics of **Methyl 5-acetamido-2-hydroxybenzoate**, a key intermediate in pharmaceutical synthesis. The intended audience for this document includes researchers, chemists, and professionals in the field of drug development and manufacturing.

Summary of Solubility Profile

Precise quantitative solubility data for **Methyl 5-acetamido-2-hydroxybenzoate** in common organic and inorganic solvents remains limited in publicly available literature. However, based on the solubility of structurally related analogs, a qualitative assessment can be inferred.

A known piece of data for the target compound is that **Methyl 5-acetamido-2-hydroxybenzoate** is reportedly not soluble in chloroform.^[1] For a closely related compound, 5-acetamido-2-hydroxy benzoic acid, qualitative solubility has been described as "cold-soluble" in ethanol, methanol, dimethylsulfoxide (DMSO), acetonitrile, acetic acid, and acetone. It is noted as "hot-soluble" in ethyl acetate and water, and insoluble in dichloromethane and hexane. Another related compound, Methyl 5-acetylsalicylate, is described as soluble in methanol.

This information suggests that **Methyl 5-acetamido-2-hydroxybenzoate** likely exhibits favorable solubility in polar aprotic and protic solvents, with limited solubility in nonpolar solvents.

Solvent	Compound	Solubility
Chloroform	Methyl 5-acetamido-2-hydroxybenzoate	Not Soluble ^[1]
Ethanol	5-acetamido-2-hydroxy benzoic acid	Cold-Soluble
Methanol	5-acetamido-2-hydroxy benzoic acid	Cold-Soluble
Dimethylsulfoxide (DMSO)	5-acetamido-2-hydroxy benzoic acid	Cold-Soluble
Acetonitrile	5-acetamido-2-hydroxy benzoic acid	Cold-Soluble
Acetic Acid	5-acetamido-2-hydroxy benzoic acid	Cold-Soluble
Acetone	5-acetamido-2-hydroxy benzoic acid	Cold-Soluble
Ethyl Acetate	5-acetamido-2-hydroxy benzoic acid	Hot-Soluble
Water	5-acetamido-2-hydroxy benzoic acid	Hot-Soluble
Dichloromethane	5-acetamido-2-hydroxy benzoic acid	Insoluble
Hexane	5-acetamido-2-hydroxy benzoic acid	Insoluble
Methanol	Methyl 5-acetylsalicylate	Soluble

Experimental Protocols for Solubility Determination

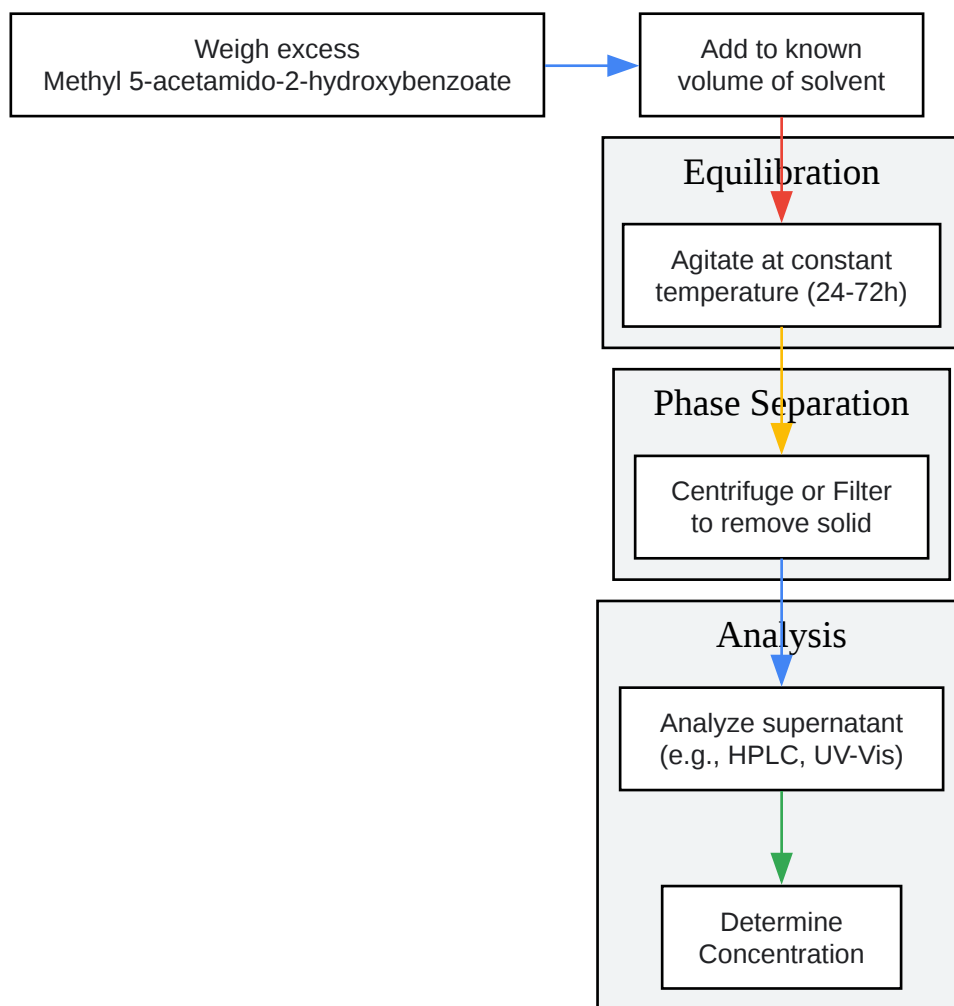
The "gold standard" for determining equilibrium solubility is the shake-flask method. This technique is widely recognized for its accuracy in establishing the thermodynamic equilibrium solubility of a compound in a given solvent.

Shake-Flask Method: A Step-by-Step Protocol

- **Preparation of a Saturated Solution:** An excess amount of the solid compound (solute) is added to a known volume of the solvent in a sealed container, typically a glass flask. This ensures that the solvent becomes saturated with the solute.
- **Equilibration:** The flask is agitated at a constant temperature for a prolonged period (often 24-72 hours). This agitation, usually achieved with an orbital shaker, ensures that the system reaches thermodynamic equilibrium, where the rate of dissolution equals the rate of precipitation. Temperature control is critical as solubility is highly temperature-dependent.
- **Phase Separation:** Once equilibrium is reached, the undissolved solid must be separated from the saturated solution. This is typically achieved by centrifugation or filtration. Care must be taken to avoid any temperature changes during this step that could alter the solubility.
- **Quantification:** The concentration of the solute in the clear, saturated solution is then determined using a suitable analytical technique. High-Performance Liquid Chromatography (HPLC) is a common and accurate method for this purpose. Other methods such as UV-Vis spectroscopy or gravimetric analysis can also be employed.
- **Data Analysis:** The determined concentration represents the equilibrium solubility of the compound in that specific solvent at the experimental temperature.

Visualizing the Workflow

The following diagrams illustrate the general workflow for solubility determination.



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General workflow for solubility determination.



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Logical flow of the shake-flask method.

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References

- 1. rsc.org [rsc.org]
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